

Proper Disposal of Bongkreki Acid-13C28: A Comprehensive Guide

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Compound of Interest

Compound Name: *Bongkreki acid-13C28*

Cat. No.: *B12372962*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of highly toxic compounds like **Bongkreki Acid-13C28** is of paramount importance. This document provides a detailed, step-by-step guide to ensure the safe management and disposal of this isotopically labeled respiratory toxin, minimizing risk and ensuring compliance with safety regulations.

Bongkreki acid is a potent mitochondrial toxin produced by the bacterium *Burkholderia gladioli* pathovar *cocovenenans*.^[1] The isotopically labeled version, **Bongkreki Acid-13C28**, is primarily used as an internal standard for quantification in mass spectrometry-based analyses.^{[2][3]} Due to its severe toxicity, which targets the mitochondria and can lead to multiple organ failure, stringent safety and disposal protocols are mandatory.^[1]

Immediate Safety and Handling Precautions

Before handling **Bongkreki Acid-13C28**, it is crucial to consult the Safety Data Sheet (SDS) and adhere to all institutional and national safety regulations.^[1] The compound is often supplied as a solution in methanol, a highly flammable and toxic solvent.^[4]

Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory and includes:

- Gloves: Nitrile rubber gloves should be worn at all times. Proper glove removal technique must be followed to avoid skin contact.[1][5]
- Eye Protection: Safety glasses or goggles are essential.[1]
- Lab Coat: A lab coat must be worn to protect from accidental spills.[1]

Engineering Controls:

- Work with **Bongkreikic Acid-13C28** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of aerosols.[1][4]
- Keep ignition sources away, do not smoke, and protect against electrostatic charges.[4]

Spill Management: In the event of a spill, absorb the solution with an inert, liquid-binding material such as sand, diatomite, or universal binders.[1][4] Decontaminate surfaces by scrubbing with alcohol. All contaminated materials must be disposed of as hazardous waste according to institutional and local regulations.[1]

Chemical Inactivation and Disposal Procedures

Due to its heat stability, autoclaving is an ineffective method for the disposal of bongkreikic acid. [1] The recommended procedure is chemical degradation.

Recommended Disposal Protocol:

- Inactivation: The preferred method is to use a strong oxidizing agent. Add the bongkreikic acid solution to a larger volume of a freshly prepared 10-15% (v/v) solution of sodium hypochlorite (bleach). The recommended contact time for complete inactivation is at least 2 hours. Occasional gentle swirling of the container can improve the reaction.[1]
- Neutralization (Optional but Recommended): After the inactivation period, it may be necessary to neutralize the excess bleach, especially if required by local disposal regulations. This can be achieved by the careful addition of a reducing agent like sodium thiosulfate.[1]
- Disposal: Dispose of the treated and neutralized solution in accordance with all prevailing country, federal, state, and local regulations for chemical waste.[1][5] Do not dispose of it

with household garbage or allow it to enter the sewage system.[4]

An alternative, though less established, disposal consideration is the use of ultraviolet (UV) light, which has been reported to degrade the chemical structure of bongkrelic acid.[1] However, standardized and validated protocols for this method in a laboratory setting are not currently available, and it would require rigorous in-house validation.[1]

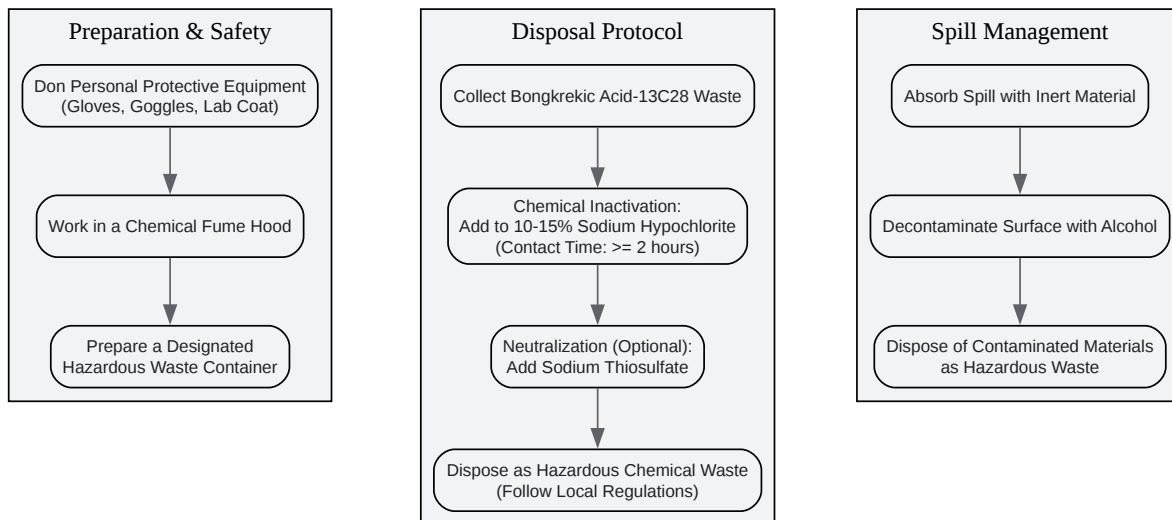
Quantitative Data Summary

Property	Value	Source
Purity	≥98%	[2][6]
Molecular Formula	[¹³ C] ₂₈ H ₃₈ O ₇	[2]
Formula Weight	514.4	[2]
Formulation	A 5 µg/ml solution in methanol	[2]
Toxicity (Mice, p.o.)	LD ₅₀ S = 0.68-6.84 mg/kg	[2]

Experimental Protocols and Signaling Pathways

Bongkrelic acid is a known inhibitor of the mitochondrial ADP/ATP translocase (AAT).[2] This protein is responsible for the transport of ADP into the mitochondrial matrix and ATP out into the intermembrane space, a critical step in cellular respiration. By inhibiting AAT, bongkrelic acid effectively halts mitochondrial respiration.[2]

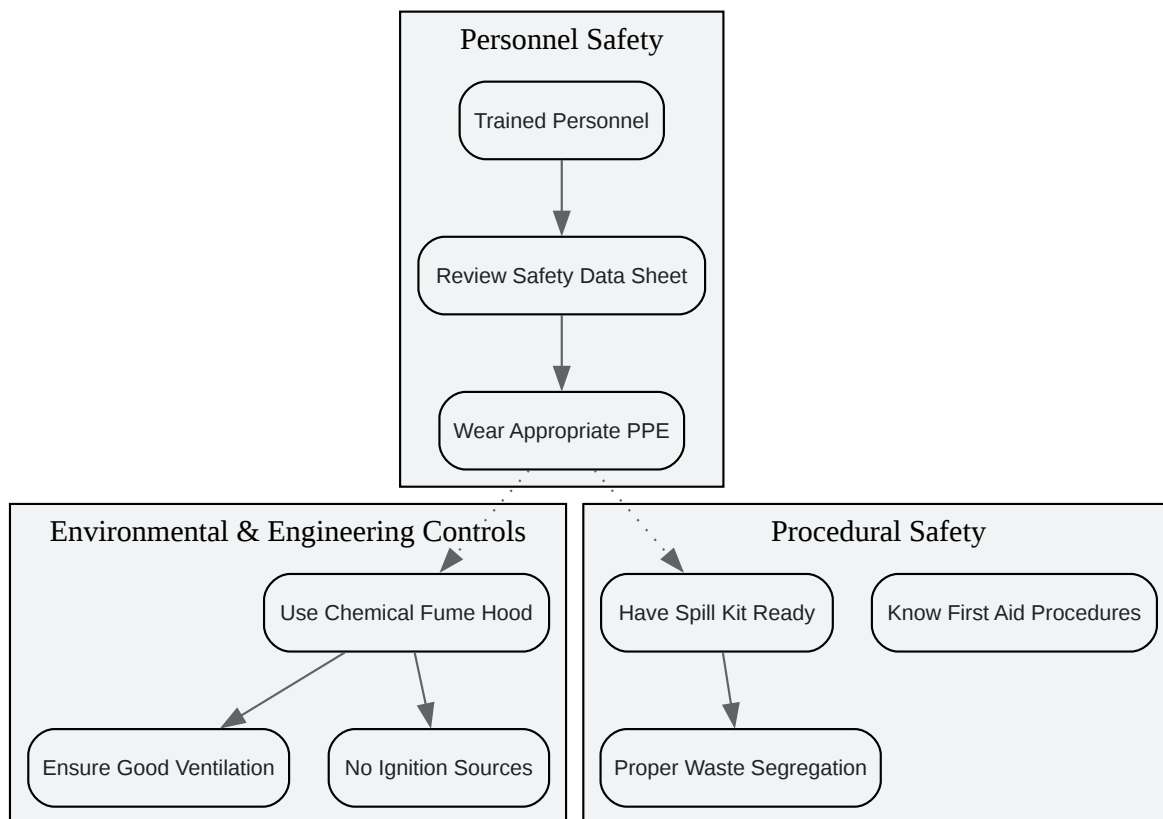
Below is a diagram illustrating the experimental workflow for the proper disposal of **Bongkrelic Acid-13C28**.



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Bongkreikic Acid-13C28 Disposal Workflow

The following diagram illustrates the logical relationship of the safety precautions.



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Hierarchy of Safety Precautions

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